

Comprehensive Technical Guide: 4-(3,4-Dimethoxybenzoyl)piperidine Hydrochloride

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Compound of Interest

Compound Name:	4-(3,4-Dimethoxybenzoyl)piperidine hydrochloride
CAS No.:	124931-48-2
Cat. No.:	B3376935

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Part 1: Molecular Identity & Physicochemical Profile[1][2]

Core Identity Data

The precise determination of molecular weight (MW) is fundamental for stoichiometry in synthesis and potency calculations in biological assays.[1] For **4-(3,4-Dimethoxybenzoyl)piperidine hydrochloride**, the MW is derived from the hydrochloride salt form of the aryl-piperidyl ketone.

Property	Specification
Chemical Name	4-(3,4-Dimethoxybenzoyl)piperidine hydrochloride
IUPAC Name	(3,4-dimethoxyphenyl)(piperidin-4-yl)methanone hydrochloride
CAS Number	124931-48-2 (HCl Salt) / 742665-98-1 (Free Base)
Molecular Formula	C ₁₄ H ₂₀ ClNO ₃ (Salt) / C ₁₄ H ₁₉ NO ₃ (Free Base)
Molecular Weight	285.77 g/mol (HCl Salt)
Free Base MW	249.31 g/mol
Appearance	Off-white to pale yellow crystalline solid
Solubility	Soluble in Water, Methanol, DMSO; Sparingly soluble in DCM

Structural Analysis & MW Calculation

The molecular weight is calculated based on IUPAC standard atomic weights.^[1] The presence of the ketone linker ("benzoyl") distinguishes this compound from its reduced "benzyl" analog (often associated with Donepezil intermediates).^[1]

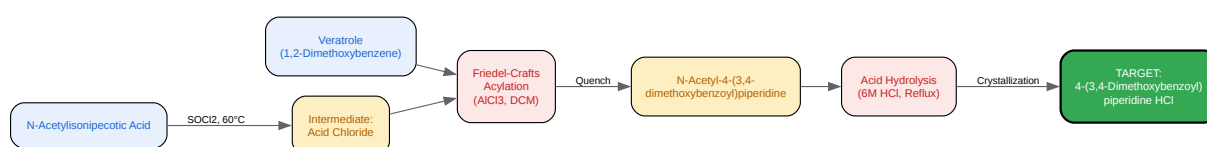
- Carbon (14):
- Hydrogen (20):
(Includes acidic proton on N)
- Nitrogen (1):
- Oxygen (3):
- Chlorine (1):
- Total MW: 285.768 g/mol (Rounded to 285.77)

Part 2: Synthetic Pathways & Process Chemistry

Retrosynthetic Analysis

The most robust route to 4-arylpipecidines involves the Friedel-Crafts acylation of an electron-rich aromatic ring (veratrole) with a protected isonipecotoyl chloride.^[1] This approach avoids the over-alkylation common in direct nucleophilic substitutions.^[1]

Synthesis Workflow (DOT Diagram)



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Caption: Figure 1. Friedel-Crafts acylation strategy for the synthesis of 4-(3,4-Dimethoxybenzoyl)piperidine HCl.

Detailed Synthetic Protocol

Note: This protocol assumes standard Schlenk line techniques for moisture-sensitive steps.

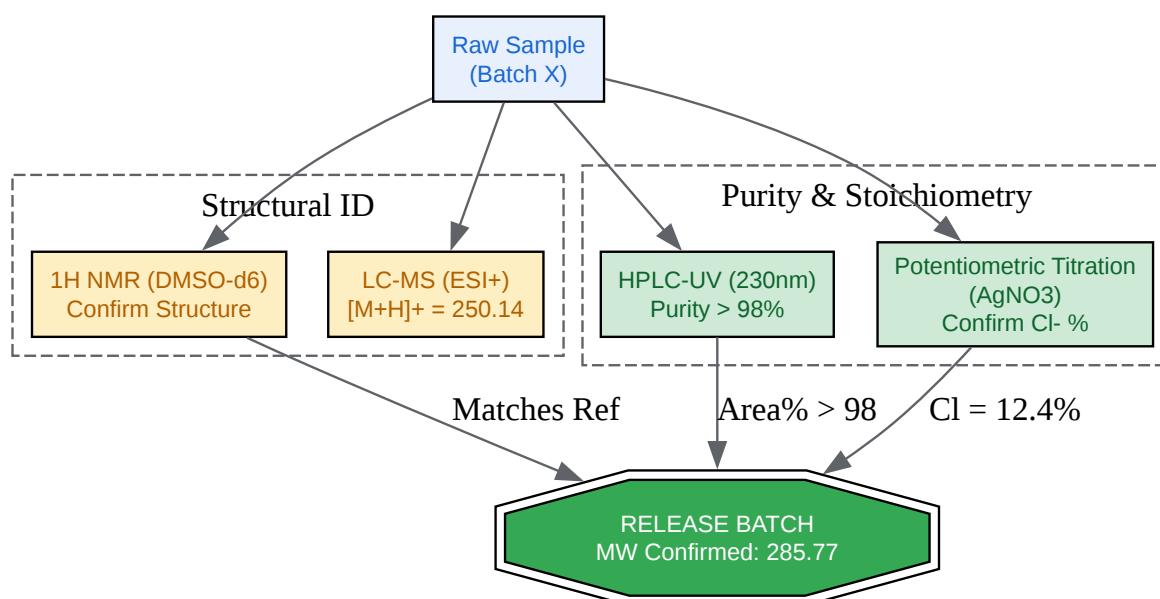
- Activation: Dissolve N-acetylisonipecotic acid (1.0 eq) in DCM. Add Thionyl Chloride (1.2 eq) dropwise and reflux for 2 hours. Evaporate excess solvent to isolate the acid chloride.^[1]
- Acylation: Resuspend the acid chloride in anhydrous DCM. Cool to 0°C. Add Aluminum Chloride (AlCl₃, 2.5 eq) in portions.
- Addition: Add Veratrole (1,2-dimethoxybenzene, 1.1 eq) dropwise, maintaining temperature <5°C. The solution will darken (complex formation).
- Reaction: Allow to warm to Room Temperature (RT) and stir for 12 hours.

- Quench: Pour the reaction mixture onto ice/HCl. Extract with DCM.[1] Wash organic layer with brine, dry over MgSO_4 , and concentrate to yield the N-acetyl intermediate.[1]
- Deprotection: Dissolve the intermediate in 6M HCl. Reflux for 4-6 hours to cleave the N-acetyl group.[1]
- Isolation: Cool to 0°C . The target hydrochloride salt often precipitates directly.[1] If not, concentrate and recrystallize from Ethanol/Ether.[1]

Part 3: Analytical Characterization & Quality Control

Self-Validating Analytical Workflow

To ensure the integrity of the molecular weight and structure, a multi-modal analytical approach is required.[1] The chloride counter-ion determination is critical to confirm the salt stoichiometry (and thus the MW).[1]



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Caption: Figure 2. Analytical workflow for validating molecular weight and purity.

Key Analytical Parameters

A. High-Performance Liquid Chromatography (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μm , 4.6 x 100 mm).[1]
- Mobile Phase A: Water + 0.1% Formic Acid.[1]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1]
- Gradient: 5% B to 95% B over 10 min.
- Detection: UV at 230 nm (Benzoyl absorption) and 280 nm.[1]
- Retention Time: Expect elution ~5.5 min (depending on flow rate).[1]

B. Potentiometric Titration (Chloride Determination)

This is the primary method to verify the molecular weight of the salt form.[1]

- Theory:
- Protocol: Dissolve 50 mg of sample in 50 mL deionized water/ HNO_3 . Titrate with 0.01 M AgNO_3 using a silver electrode.[1]
- Calculation:
 - Target: Theoretical Cl% =
.[1]
 - Acceptance Criteria: 12.2% – 12.6%.[1]

C. Mass Spectrometry (ESI+)

- Parent Ion: Observe

at m/z 250.14 (corresponding to the free base $\text{C}_{14}\text{H}_{20}\text{NO}_3^+$).[1]
- Note: The HCl is lost in the MS source; you will detect the cation of the free base.[1]

Part 4: Handling, Stability & Safety

Stability Profile

- **Hygroscopicity:** Hydrochloride salts of secondary amines are often hygroscopic.[1] Store in a desiccator.
- **Thermal Stability:** Stable up to melting point (typically >200°C for HCl salts).[1]
- **Light Sensitivity:** The benzoyl moiety absorbs UV; protect from prolonged exposure to direct sunlight to prevent photo-degradation (Norrish Type I/II cleavage).[1]

Safety (GHS Classification)

- **Signal Word:** Warning
- **Hazard Statements:**
 - H302: Harmful if swallowed.[1]
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
- **PPE:** Nitrile gloves, safety goggles, and lab coat required.[1] Handle in a fume hood to avoid dust inhalation.[1]

References

- Sigma-Aldrich. **4-(3,4-Dimethoxybenzoyl)piperidine hydrochloride** Product Specification. Accessed Feb 19, 2026.[1] [Link](#)
- PubChem. Compound Summary: 4-(3,4-Dimethoxybenzoyl)piperidine.[1][2] National Library of Medicine.[1] Accessed Feb 19, 2026.[1] [Link](#)
- ChemicalBook. CAS 124931-48-2 Data and Synthesis. Accessed Feb 19, 2026.[1] [Link](#)
- Journal of Medicinal Chemistry. Synthesis of 4-arylpiperidines via Friedel-Crafts Acylation. (General Reference for Synthetic Route). [Link](#)

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Sources

- [1. fluorochem.co.uk](https://fluorochem.co.uk) [fluorochem.co.uk]
- [2. 4-\(3,4-Dimethoxy-benzyl\)-piperidine hydrochloride | Sigma-Aldrich](#) [sigmaaldrich.com]
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